HTS01037: Application Notes and Protocols for Cell-Based Assays

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Compound of Interest

Compound Name:	*HTS01037*
Cat. No.:	*B15617591*

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Introduction

HTS01037 is a small molecule inhibitor of fatty acid binding proteins (FABPs), demonstrating a high affinity for adipocyte fatty acid-binding protein (AFABP/aP2).[1][2] It functions as a competitive antagonist of the protein-protein interactions mediated by AFABP/aP2, such as the interaction with hormone-sensitive lipase, without activating peroxisome proliferator-activated receptor-gamma (PPARγ).[1][2] These characteristics make **HTS01037** a valuable tool for investigating the roles of FABPs in various cellular processes, including lipid metabolism, inflammation, and cancer progression.[1][2][3][4][5] This document provides detailed protocols for the application of **HTS01037** in cell culture experiments.

Quantitative Data

HTS01037 exhibits inhibitory activity against several members of the FABP family. The binding affinities are summarized in the table below.

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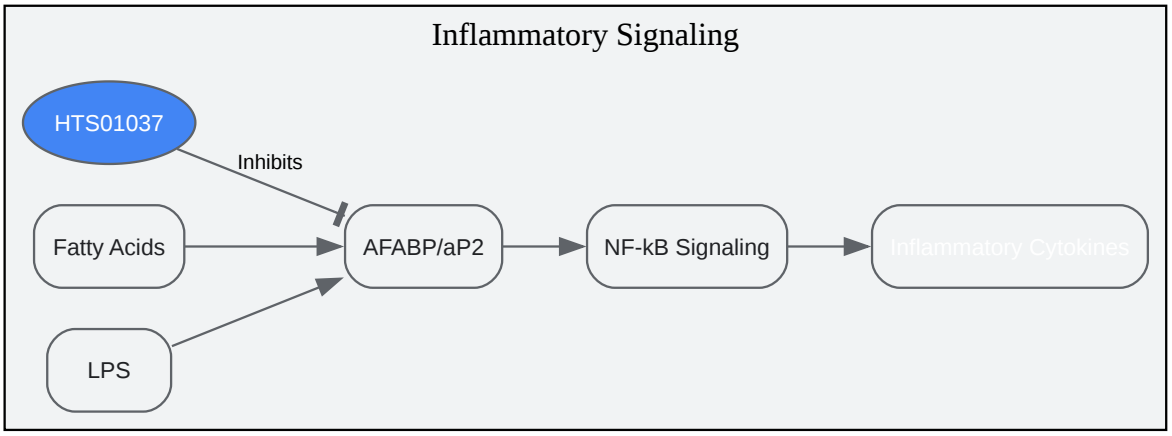
Target Protein	Inhibition Constant (Ki)	Reference
AFABP/aP2	0.67 ± 0.18 μM	[2]
Heart FABP	3.4 μM	[6]
Intestinal FABP	>10 μM	
Liver FABP	>10 μM	
Epithelial FABP	9.1 μM	[6]

Signaling Pathways

HTS01037 modulates several key signaling pathways by inhibiting FABP function. These include the attenuation of NF-κB signaling and the suppression of pathways involved in epithelial-mesenchymal transition (EMT) and cancer cell stemness.



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Caption: **HTS01037** inhibits AFABP/aP2, leading to reduced NF-κB signaling and inflammatory cytokine production.

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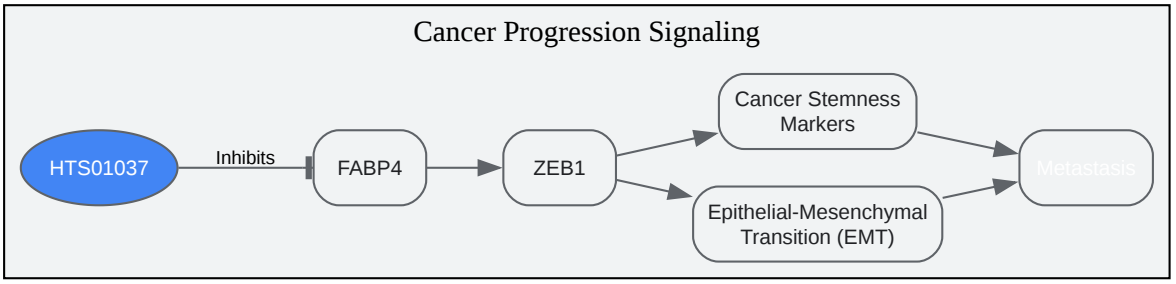

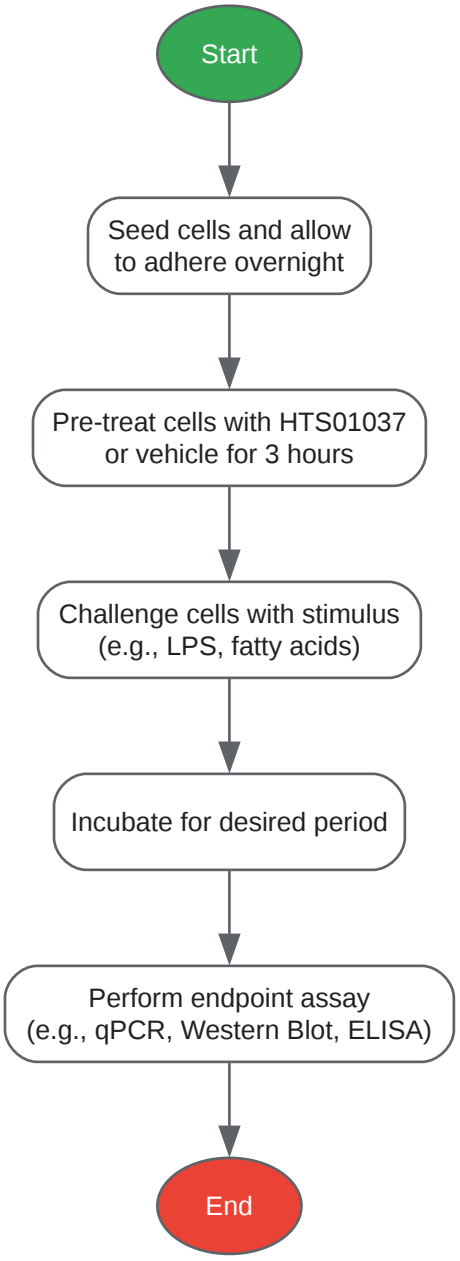

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